

# Personal protective equipment for handling CVT-2759

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## Compound of Interest

Compound Name: CVT-2759

Cat. No.: B1669355

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## Essential Safety and Handling Guide for CVT-2759

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **CVT-2759** was not found in the public domain. The following guidance is based on general laboratory safety protocols for handling solid, non-hazardous research-grade chemical compounds and should be supplemented by institution-specific safety procedures.

**CVT-2759** is a partial agonist of A1 adenosine receptors and is intended for research use only in the study of conditions such as cardiac arrhythmias. As with any chemical compound, proper handling and safety precautions are essential to ensure the well-being of laboratory personnel and the integrity of the research.

## I. Compound Information and Properties

**CVT-2759** is a solid powder that is stable under ambient temperatures for shipping and short-term storage. For long-term storage, it is recommended to keep the compound in a cool, dry, and well-ventilated area.

Property	Information
Chemical Name	N-((3R)-tetrahydro-3-furanyl)-Adenosine, 5'-(ethylcarbamate)
CAS Number	342419-10-7
Molecular Formula	C17H24N6O6
Appearance	Solid powder
Primary Use	Research on cardiac arrhythmias
Mechanism of Action	Partial A1 Adenosine Receptor Agonist
Shipping Condition	Shipped under ambient temperature as non-hazardous chemical

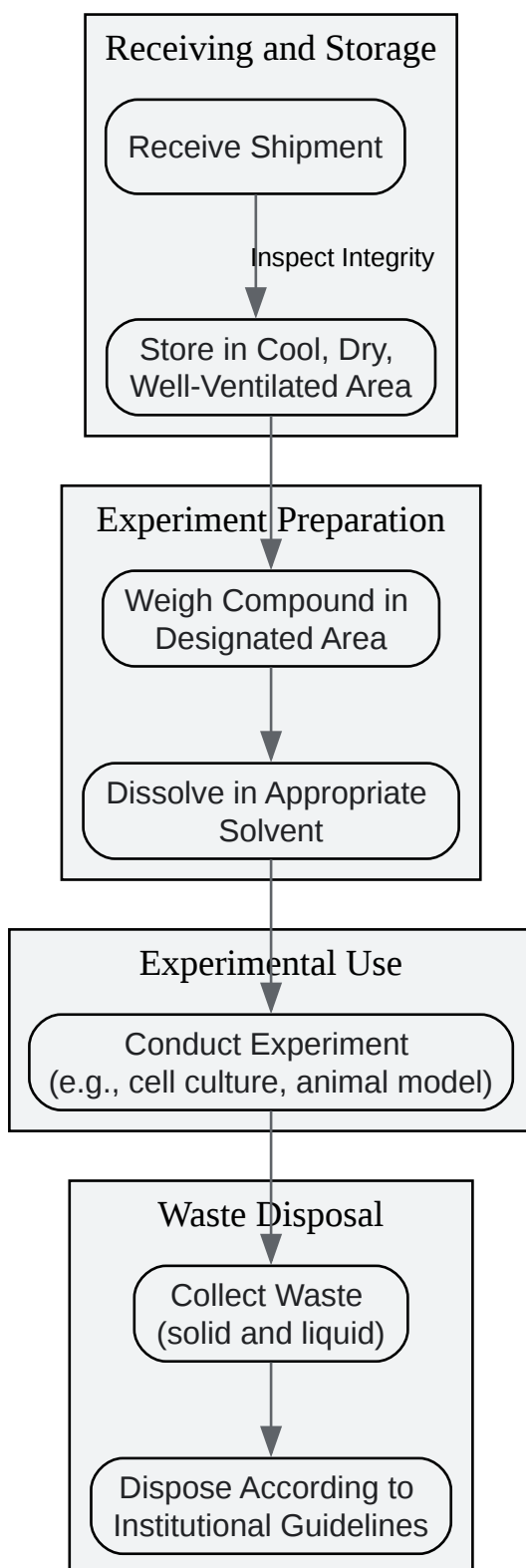
## II. Personal Protective Equipment (PPE)

When handling **CVT-2759**, appropriate personal protective equipment should be worn to minimize exposure and ensure safety.

- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against accidental splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.
- **Body Protection:** A standard laboratory coat should be worn to protect clothing and skin.
- **Respiratory Protection:** While not generally required for handling small quantities of non-volatile solids, a dust mask or respirator may be appropriate if there is a risk of generating airborne particles.

## III. Safe Handling and Operational Plan

A systematic approach to handling **CVT-2759** will minimize risks and ensure a safe laboratory environment.



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**Caption:** General workflow for handling research chemicals.

## IV. First Aid Measures

In the event of accidental exposure, immediate action is crucial.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** If swallowed, wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Seek immediate medical attention.

## V. Disposal Plan

All waste materials containing **CVT-2759** should be handled and disposed of in accordance with institutional, local, state, and federal regulations for chemical waste.

- **Solid Waste:** Collect in a designated, labeled container.
- **Liquid Waste:** Collect in a labeled, sealed container. Avoid mixing with incompatible waste streams.

## VI. Experimental Protocols

Detailed experimental protocols for **CVT-2759** are not widely available in the public domain. Researchers should develop specific protocols based on their experimental objectives, consulting relevant literature on A1 adenosine receptor agonists and in vitro/in vivo models of cardiac arrhythmias.

## VII. Mechanism of Action: A1 Adenosine Receptor Agonism

**CVT-2759** acts as a partial agonist at the A1 adenosine receptor. In the heart, activation of this receptor is known to have a cardioprotective effect. The general signaling pathway is initiated by the binding of the agonist to the A1 receptor, a G-protein coupled receptor.



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**Caption:** Simplified A1 adenosine receptor signaling pathway.

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